

Technical Support Center: Picaridin Aqueous Formulation & Solubility[1]

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Compound of Interest

Compound Name: 1-[2-(2-Hydroxyethyl)piperidin-1-yl]ethanone

CAS No.: 118671-47-9

Cat. No.: B040444

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Introduction: The Thermodynamics of the "Invisible" Oil

Welcome. If you are reading this, you are likely facing phase separation, turbidity, or "creaming" in your 10-20% Picaridin formulations.

Here is the fundamental reality: Picaridin is not water-soluble at effective concentrations. While marketing materials often describe it as "water-friendly" compared to DEET, Picaridin (sec-butyl 2-(2-hydroxyethyl)piperidine-1-carboxylate) has a thermodynamic solubility limit of approximately 8.6 g/L (0.86%) at 20°C [1].[1]

If you are formulating a 20% spray, you are exceeding its saturation limit by a factor of 23. You are not creating a solution; you are creating a dispersion. Your failure mode is likely not "bad mixing," but rather a battle against Ostwald ripening and interfacial tension.[1]

This guide addresses the three critical failure points: Solubility Limits, Emulsion Instability, and Hydrolytic Degradation.

Part 1: Troubleshooting Guides (Q&A) Category A: Co-Solvent Systems (Clear Sprays)[1]

Q: My 20% Picaridin solution is cloudy immediately upon mixing. Adding more water makes it worse.[1] Why?

A: You are operating in the "Ouzo Effect" region.[1] Picaridin is an oil.[1][2] When you add water to a Picaridin/Solvent pre-mix, you reduce the solvent power of the continuous phase.[1] Once the water content exceeds the capacity of your co-solvent (usually Ethanol or Isopropanol) to solubilize the oil, Picaridin nucleates into micro-droplets, scattering light (turbidity).

The Fix: You must determine the Dielectric Constant Requirement of your system.[1] Picaridin requires a specific alcohol-to-water ratio to remain monophasic.[1]

Protocol: The Titration Curve

- Start with 10g Picaridin.[1]
- Add 40g Ethanol (Absolute). Solution should be clear.
- Add water dropwise under high-shear agitation.[1]
- Record the mass of water added at the exact moment permanent turbidity appears.[1]
- Result: If turbidity appears at 20g water, your maximum water load for a clear solution is ~28% of the total formulation.[1] To fix your current batch, you must increase the ethanol concentration, not the water.

Category B: Emulsion Systems (Milky Lotions/Sprays)

[1]

Q: My emulsion separates into two layers after 24 hours (Creaming). I used a standard surfactant.

A: You likely have an HLB (Hydrophile-Lipophile Balance) Mismatch.[1] Picaridin is a polar oil. [1] If you use a surfactant designed for non-polar oils (like mineral oil, HLB ~10), the interface will be weak.

The Fix: Picaridin generally requires a surfactant system with a composite HLB of 12–14 for stable Oil-in-Water (O/W) emulsions.[1]

Troubleshooting Checklist:

- Check HLB: Are you using a single surfactant? Never use just one. Use a pair (e.g., Span 80 + Tween 80) to tune the HLB to exactly 13.[1]
- Check Density: Picaridin density is $\sim 1.07 \text{ g/cm}^3$ [2].[1][3] It is denser than water.[1] Unlike typical oils that float, Picaridin droplets may sediment if the droplet size is too large.[1]
- Action: Increase viscosity of the continuous phase using Xanthan Gum (0.2%) to arrest Stokes' settling.

Category C: Chemical Stability[1][5]

Q: The pH of my formulation dropped from 7.0 to 5.5 after one month at 40°C.

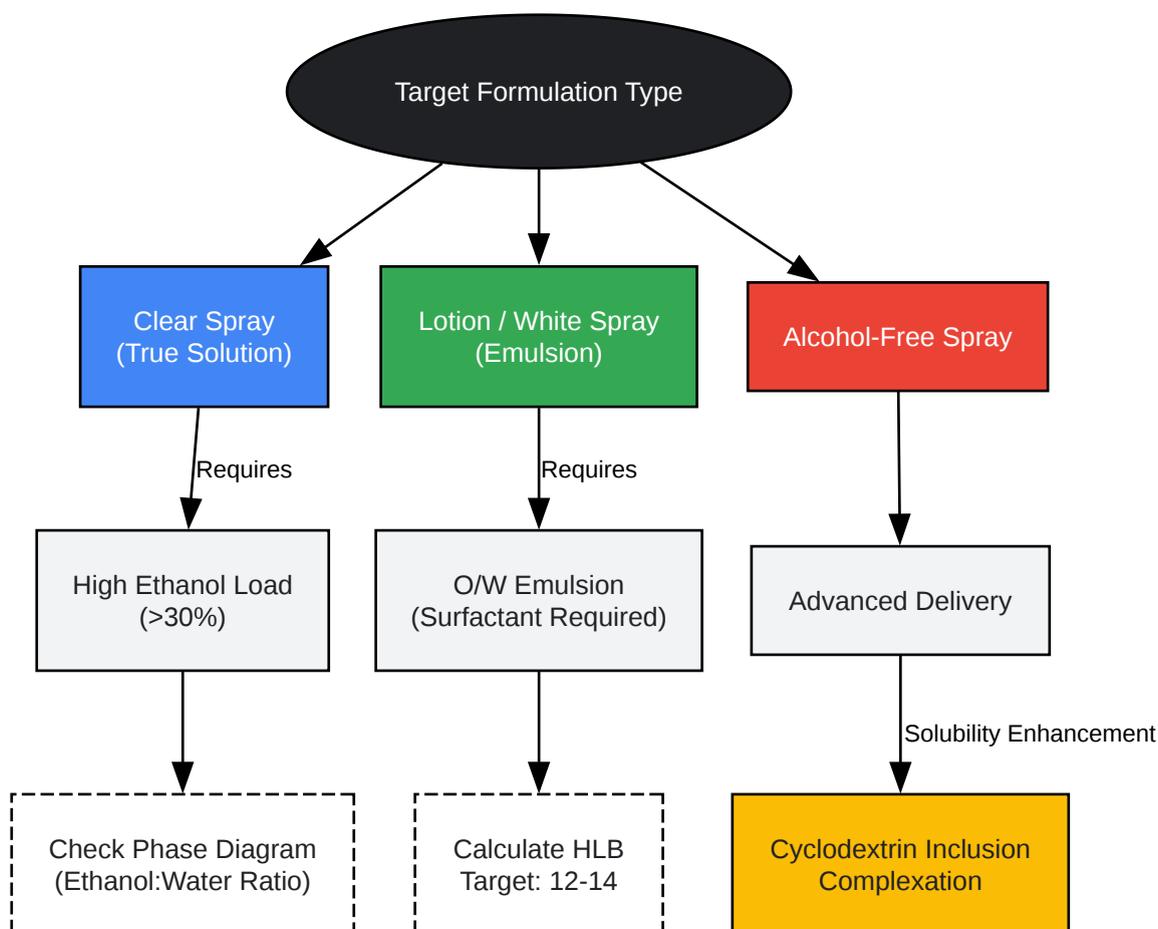
A: Your active ingredient is hydrolyzing.[1][4] Picaridin is an ester.[1] In the presence of water and heat, it hydrolyzes into 2-(2-hydroxyethyl)piperidine (base) and sec-butyl carbonic acid (which degrades).[1] This reaction is acid/base catalyzed.[1]

The Fix:

- Buffer: You must buffer the aqueous phase.[1][4] Citrate buffer at pH 6.0 is ideal.[1]
- Avoid Alkalinity: Never formulate Picaridin above pH 7.5. The ester bond is highly susceptible to alkaline hydrolysis [3].[1]

Part 2: Visualizing the Solubilization Workflow

Use this decision tree to select the correct formulation strategy based on your desired end-product.



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Caption: Decision matrix for selecting the thermodynamic stabilization method based on product appearance and alcohol tolerance.

Part 3: Detailed Experimental Protocols

Protocol 1: Determining the Critical HLB for Picaridin Emulsions

Do not guess the surfactant.[1] Measure it. This protocol identifies the exact surfactant blend required to stabilize Picaridin in water.[1]

Materials:

- Picaridin (Technical Grade)[1][3][5][6][7]

- Span 80 (HLB 4.3)
- Tween 80 (HLB 15.0)[1]
- Deionized Water[1]

Step-by-Step:

- Prepare Surfactant Blends: Create 5 test tubes with surfactant blends ranging from HLB 10 to HLB 15.
 - Formula:

[1]
- Formulate: In each tube, add:
 - 10% Picaridin[1]
 - 5% Surfactant Blend
 - 85% Water
- Emulsify: Vortex/Homogenize at high shear (e.g., Ultra-Turrax) for 2 minutes.
- Observation: Let samples stand for 24 hours.
- Analysis: The tube with the least creaming or oil separation represents the Critical HLB.[1]
 - Note: Picaridin usually stabilizes best around HLB 12.8–13.2.[1]

Protocol 2: Cyclodextrin Complexation (For Alcohol-Free Solubility)

To dissolve Picaridin in water without alcohol or surfactants, you must hide the hydrophobic tail inside a host molecule.[1]

Materials:

- Hydroxypropyl- β -cyclodextrin (HP β CD)[1]
- Picaridin[1][2][3][6][7][8][9][10][11][12]
- Millipore Water[1]

Step-by-Step:

- Molar Calculation: Picaridin MW = 229.3 g/mol .[1][2][6] HP β CD MW \approx 1400 g/mol . Use a 1:1 molar ratio.
- Dissolution: Dissolve HP β CD in water (up to 40% w/v is possible).[1]
- Addition: Slowly add Picaridin to the cyclodextrin solution while stirring constantly at 500 RPM.
- Equilibration: Stir for 24 hours at room temperature. The solution may initially cloud, then clear as the inclusion complexes form.[1]
- Filtration: Filter through a 0.45 μ m membrane to remove un-complexed oil.[1]
- Validation: The resulting clear filtrate contains solubilized Picaridin.[1]

Part 4: Data Summary & Stability Metrics

Table 1: Physicochemical Properties Relevant to Formulation

Parameter	Value	Implication for Formulator
Water Solubility	8.6 g/L (0.86%) @ 20°C	Cannot formulate >1% aqueous solution without help.
LogP	2.23 [4]	Moderately lipophilic; requires mid-high HLB surfactants.[1]
Density	1.07 g/cm ³	Denser than water.[1] Risk of sedimentation, not just creaming.[1]
Boiling Point	296°C	Thermally stable during processing, but avoid high heat >50°C to prevent hydrolysis.[1]
pH Stability	5.0 – 7.0	CRITICAL: Unstable in alkaline conditions (pH > 8).[1]

Table 2: Recommended Co-Solvent Ratios (Empirical Data)

Target Picaridin %	Min. Ethanol % (w/w)	Water % (Max)	Appearance
10%	25 - 30%	~60%	Clear
20%	45 - 50%	~30%	Clear
20%	0%	75%	Milky Emulsion (Requires Surfactant)

References

- World Health Organization (WHO). (2004).[1][13] WHO Specifications and Evaluations for Public Health Pesticides: Icaridin.[1][3][7] Available at: [\[Link\]1\]\[3\]](#)
- U.S. Environmental Protection Agency (EPA). (2005).[1] New Pesticide Fact Sheet - Picaridin. EPA 737-F-96-005.[1] Available at: [\[Link\]](#)

- Deer, H. M., & Beard, R. (2001).[1][4] Effect of Water pH on the Chemical Stability of Pesticides. Utah State University Extension.[1][4] Available at: [[Link](#)]
- National Pesticide Information Center (NPIC). (2011).[1] Picaridin Technical Fact Sheet. Oregon State University.[3] Available at: [[Link](#)]¹]

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Sources

- [1. downloads.regulations.gov](https://downloads.regulations.gov) [downloads.regulations.gov]
- [2. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [3. Icaridin | C₁₂H₂₃NO₃ | CID 125098 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. digitalcommons.usu.edu](https://digitalcommons.usu.edu) [digitalcommons.usu.edu]
- [5. www3.epa.gov](https://www3.epa.gov) [www3.epa.gov]
- [6. Picaridin Technical Fact Sheet](https://npic.orst.edu) [npic.orst.edu]
- [7. extranet.who.int](https://extranet.who.int) [extranet.who.int]
- [8. picaridin.info](https://picaridin.info) [picaridin.info]
- [9. Formulations of Deet, Picaridin, and IR3535 Applied to Skin Repel Nymphs of the Lone Star Tick \(Acari: Ixodidae\) for 12 Hours - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [10. Icaridin \(Picaridin\) Hydroxyethyl Isobutyl Piperidine Carboxylate](https://myskinrecipes.com) [myskinrecipes.com]
- [11. natrapel.com](https://natrapel.com) [natrapel.com]
- [12. Picaridin References](https://npic.orst.edu) [npic.orst.edu]
- [13. Icaridin | WHO - Prequalification of Medical Products \(IVDs, Medicines, Vaccines and Immunization Devices, Vector Control\)](https://extranet.who.int) [extranet.who.int]
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